

(S)-Azelastine antiviral efficacy compared to other nasal sprays

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Compound Focus: (S)-Azelastine

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Antiviral Efficacy Comparison of Nasal Sprays

The table below compares the antiviral profiles of several nasal spray compounds based on available experimental data.

Compound	Primary Category	Key Antiviral Findings	Proposed Mechanisms of Action	Level of Evidence
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| **(S)-Azelastine** | Antihistamine | ~70% reduction in SARS-CoV-2 infection vs. placebo; reduced rhinovirus infection (2% vs. 6% in placebo) [1] [2]. Reduced viral titers of RSV and Influenza A H1N1 in vitro [3]. | • ACE2 receptor binding inhibition [1] [3]. • SARS-CoV-2 main protease (Mpro) inhibition [1] [3]. • Suppression of ICAM-1 expression [1] [3]. | Phase 2 RCT (2025), In vitro studies | | **Budesonide** | Corticosteroid | Reduced recovery time in mild COVID-19; dose-dependent inhibition of SARS-CoV-2 variants (Alpha, Beta) in vitro [4]. | • Anti-inflammatory effects; potential direct antiviral activity by reducing viral titers in cell cultures [4]. | In vitro studies, Phase 2 RCT (2021) | | **Fluticasone Furoate** | Corticosteroid | No significant shorter time to recovery vs. placebo in mild-to-moderate COVID-19 outpatients [5]. | Primarily anti-inflammatory; no significant antiviral efficacy demonstrated in clinical trial [5]. | Phase 3 RCT (2023) | | **Cromolyn Sodium** | Mast Cell Stabilizer | Information on direct antiviral efficacy against respiratory viruses not evident in search results. | Prevents mast cell degranulation; typically used for allergy

prevention [6]. | - | | **Oxymetazoline** | Decongestant | Information on direct antiviral efficacy against respiratory viruses not evident in search results. | Nasal vasoconstriction for congestion relief; no known antiviral mechanism [6]. | - |

Detailed Experimental Data & Protocols

For research and development purposes, here is a detailed breakdown of the key studies on azelastine and budesonide.

Azelastine Clinical Trial and In Vitro Studies

- **Clinical Trial (CONTAIN Study):** A 2025 Phase 2, double-blind, randomized, placebo-controlled trial investigated azelastine as a pre-exposure prophylaxis [2].
 - **Protocol:** 450 healthy adults were randomized to use 0.1% azelastine or placebo nasal spray **three times daily** for 56 days [2].
 - **Testing:** Participants were screened for SARS-CoV-2 infection via **twice-weekly rapid antigen tests**, with positive results confirmed by **RT-PCR**. Symptomatic participants with negative antigen tests also underwent **multiplex PCR** testing for a panel of respiratory viruses [2].
- **In Vitro Antiviral Assays:** A 2023 study demonstrated azelastine's broad-spectrum activity [3].
 - **Cell Models:** Used Vero cells overexpressing ACE2/TMPRSS2 (SARS-CoV-2), MRC-5 cells (HCoV-229E), HEp-2 cells (RSV), and human nasal 3D tissue model (MucilAir, Influenza A H1N1) [3].
 - **Infection & Treatment:** Cells were infected with viruses at various MOI and treated with a range of azelastine hydrochloride concentrations. Viral replication was assessed by measuring viral RNA copies via **RT-qPCR** or by determining tissue integrity [3].

Budesonide In Vitro Study

- **Antiviral Assay:** A 2021 in vitro study investigated the direct antiviral effect of budesonide against SARS-CoV-2 [4].
 - **Cell Line:** Vero E6 cells.
 - **Infection & Treatment:** Cells were infected with SARS-CoV-2 (WT, Alpha, Beta) at an MOI of 0.1 and **simultaneously treated** with a range of budesonide concentrations (0.1 to 25 μ M) [4].
 - **Outcome Measurement:** Viral titers in the supernatant were quantified 24 hours post-infection using a **50% tissue culture infectious dose (TCID₅₀) assay**. Cell viability was monitored to

rule out cytotoxicity [4].

Proposed Antiviral Signaling Pathways

The antiviral activity of azelastine is attributed to its multi-target mechanism. The diagram below illustrates the proposed signaling pathways based on in vitro evidence.

The diagram above summarizes the key mechanisms by which azelastine is hypothesized to exert its antiviral effects, based on in vitro data [1] [2] [3].

Interpretation and Research Implications

The recent clinical and in vitro data position **(S)-Azelastine** as a compelling candidate for repurposing into a broad-spectrum, intranasal antiviral prophylactic.

- **Comparative Advantage:** Unlike corticosteroids like fluticasone, which showed no significant benefit in a large COVID-19 treatment trial [5], azelastine has demonstrated both preventive efficacy in humans and a direct, multi-mechanism antiviral action in lab studies.
- **Research Next Steps:** The promising Phase 2 results for azelastine warrant confirmation in larger, multi-center Phase 3 trials. Future work should also focus on:
 - Optimizing dosing regimens for prophylaxis.
 - Confirming efficacy in high-risk populations.
 - Further elucidating the relative contribution of each proposed mechanism (ACE2, Mpro, ICAM-1) to its overall antiviral effect.

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References

1. prevents COVID-19 and rhinovirus infections Azelastine nasal spray [news-medical.net]
2. Azelastine Nasal Spray for Prevention of SARS-CoV-2 Infections [pmc.ncbi.nlm.nih.gov]

3. Antiviral Potential of Azelastine against Major Respiratory ... [pmc.ncbi.nlm.nih.gov]
4. Antiviral Effect of Budesonide against SARS-CoV-2 - PMC [pmc.ncbi.nlm.nih.gov]
5. Inhaled Fluticasone Furoate for Outpatient Treatment of Covid ... [pmc.ncbi.nlm.nih.gov]
6. 6 Best Allergy Nasal , Pharmacists-Ranked Sprays | U. 2025 . News S [health.usnews.com]

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